

An In-depth Technical Guide to 2,6-Dimethoxybenzonitrile: Synthesis, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,6-Dimethoxybenzoylacetonitrile

CAS No.: 847951-47-7

Cat. No.: B1323252

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of 2,6-dimethoxybenzonitrile, a significant organic compound with applications in chemical synthesis and research. It is important to note that while the topic specified "**2,6-Dimethoxybenzoylacetonitrile**," publicly available chemical databases and scientific literature predominantly feature "2,6-Dimethoxybenzonitrile." The latter is a benzonitrile derivative with methoxy groups at positions 2 and 6 of the benzene ring. Given the prevalence of information on 2,6-dimethoxybenzonitrile and the structural similarity, this guide will focus on this well-documented compound, assuming it to be the molecule of interest for advanced research and development.

2,6-Dimethoxybenzonitrile serves as a valuable building block in the synthesis of more complex molecules due to the presence of the nitrile group, which can be readily converted into other functional groups, and the electron-donating methoxy groups that influence the reactivity of the aromatic ring. This guide will delve into its chemical and physical properties, provide a

representative synthesis protocol, discuss potential applications, and detail essential safety and handling information.

PART 1: Chemical Identity and Physical Properties

A thorough understanding of the physicochemical properties of 2,6-dimethoxybenzonitrile is fundamental for its application in a laboratory setting. These properties dictate the conditions required for its storage, handling, and use in chemical reactions.

Key Properties of 2,6-Dimethoxybenzonitrile

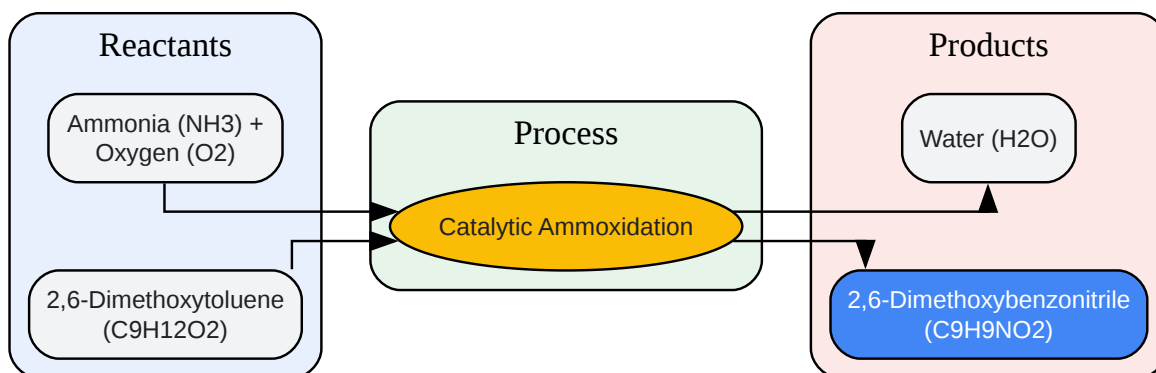
Property	Value	Source
CAS Number	16932-49-3	[1] [2] [3]
Molecular Formula	C9H9NO2	[1] [2] [3]
Molecular Weight	163.17 g/mol	[2] [3]
Appearance	Beige Powder Solid	[4]
Melting Point	71 - 73 °C (160 - 163 °F)	
Boiling Point	181 °C (358 °F) at 16 hPa	
Water Solubility	25 mg/L at 25°C	[4]
Odor	Aromatic	[4]

PART 2: Synthesis of 2,6-Dimethoxybenzonitrile

The synthesis of benzonitriles can be achieved through various methods. A common and effective route is the ammoxidation of the corresponding toluene derivative. This process involves the reaction of the methyl group with ammonia and oxygen over a catalyst to form the nitrile group.

Conceptual Synthesis Workflow

The synthesis of 2,6-dimethoxybenzonitrile can be envisioned starting from 2,6-dimethoxytoluene. The following diagram illustrates the conceptual workflow for this transformation.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the synthesis of 2,6-dimethoxybenzonitrile via ammoxidation.

Detailed Experimental Protocol: Ammoxidation of 2,6-Dimethoxytoluene

This protocol is a generalized procedure based on established methods for benzonitrile synthesis.[5] Researchers should optimize conditions based on available laboratory equipment and safety protocols.

Materials:

- 2,6-Dimethoxytoluene
- Ammonia gas
- Oxygen gas (or air)
- Vanadium-based catalyst (e.g., V₂O₅/γ-Al₂O₃)
- Inert gas (e.g., Nitrogen)
- Solvent for extraction (e.g., Dichloromethane)
- Drying agent (e.g., Anhydrous sodium sulfate)

Procedure:

- **Catalyst Preparation:** Pack a fixed-bed reactor with a suitable vanadium-based catalyst.
- **System Purge:** Purge the reactor system with an inert gas, such as nitrogen, to remove any residual air and moisture.
- **Heating:** Heat the reactor to the desired reaction temperature (e.g., 400-450 °C).
- **Reactant Feed:** Introduce a gaseous mixture of 2,6-dimethoxytoluene, ammonia, and oxygen (or air) into the reactor. The molar ratios of the reactants should be carefully controlled.
- **Reaction:** Allow the reaction to proceed for a sufficient residence time to achieve high conversion and selectivity.
- **Product Collection:** The gaseous product stream exiting the reactor is cooled to condense the 2,6-dimethoxybenzonitrile and any unreacted starting material.
- **Purification:** The crude product is then purified, typically by extraction with an organic solvent, followed by washing, drying, and solvent evaporation. Further purification can be achieved by recrystallization or distillation under reduced pressure.

PART 3: Applications and Research Significance

Benzonitriles are versatile intermediates in organic synthesis. The nitrile group can be hydrolyzed to a carboxylic acid, reduced to an amine, or reacted with Grignard reagents to form ketones. These transformations make 2,6-dimethoxybenzonitrile a valuable precursor for the synthesis of various pharmaceuticals, agrochemicals, and specialty polymers.^[5]

The presence of two methoxy groups at the 2 and 6 positions can influence the biological activity of its derivatives. These groups can affect the molecule's conformation, solubility, and ability to interact with biological targets. Research into the synthesis of novel compounds from 2,6-dimethoxybenzonitrile could lead to the discovery of new therapeutic agents.

PART 4: Safety and Handling

Proper handling of 2,6-dimethoxybenzonitrile is crucial to ensure laboratory safety. The following information is summarized from available Safety Data Sheets (SDS).^[6]

Hazard Identification

- Signal Word: Warning^[6]
- Hazard Statements: Harmful if swallowed, in contact with skin, or if inhaled.^[6] Toxic to aquatic life with long-lasting effects.

Precautionary Measures

- Prevention: Wash hands and any exposed skin thoroughly after handling.^[6] Do not eat, drink, or smoke when using this product.^[6] Wear protective gloves, protective clothing, eye protection, and face protection.^[6] Avoid breathing dust, fume, gas, mist, vapors, or spray.^[6] Use only outdoors or in a well-ventilated area.^[6] Avoid release to the environment.
- Response:
 - If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.^[6]
 - If on Skin: Wash with plenty of soap and water. Call a POISON CENTER or doctor if you feel unwell.^[6]
 - If Swallowed: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.^[6]
 - Spillage: Collect spillage.
- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place.^[6]
- Disposal: Dispose of contents/container to an approved waste disposal plant.^[6]

Incompatible Materials

- Strong oxidizing agents, strong acids, and strong bases.^[6]

PART 5: Visualization of Chemical Structure

The following diagram illustrates the chemical structure of 2,6-dimethoxybenzonitrile.

Caption: Chemical structure of 2,6-dimethoxybenzonitrile.

References

- Fisher Scientific. (2025). SAFETY DATA SHEET: 2,6-Dimethoxybenzonitrile. [Link](#)
- Sigma-Aldrich. (2025). SAFETY DATA SHEET: 2,6-Dimethoxybenzonitrile. [Link](#)
- Fisher Scientific. (2025). SAFETY DATA SHEET: 2,6-Dimethylbenzonitrile. [Link](#)
- Cheméo. (n.d.). Chemical Properties of 2,6-Dimethoxybenzonitrile (CAS 16932-49-3). Retrieved from [[Link](#)]
- Thermo Fisher Scientific. (2021). SAFETY DATA SHEET: Benzaldehyde, 2,6-dimethoxy-. [Link](#)
- Thermo Fisher Scientific. (2025). SAFETY DATA SHEET: 2,6-Dichlorobenzonitrile. [Link](#)
- PubChem. (n.d.). 2,6-Dimethoxybenzonitrile. Retrieved from [[Link](#)]
- PubChem. (n.d.). 2,6-Dimethoxybenzoic Acid. Retrieved from [[Link](#)]
- ResearchGate. (2025). Synthesis of 2,6-dichlorobenzonitrile from 2,6-dichlorotoluene by gas phase ammoxidation over VPO catalysts. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2,6-DIMETHOXYBENZONITRILE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. 2,6-Dimethoxybenzonitrile (CAS 16932-49-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. 2,6-Dimethoxybenzonitrile | C9H9NO2 | CID 85648 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. assets.thermofisher.com [assets.thermofisher.com]

- [5. researchgate.net \[researchgate.net\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,6-Dimethoxybenzonitrile: Synthesis, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1323252/docs#an-in-depth-technical-guide-to-2-6-dimethoxybenzonitrile-synthesis-properties-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)